

Characterization of Lantanilic Acid: A Spectroscopic and Mechanistic Overview

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Compound of Interest

Compound Name: *Lantanilic acid*

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This technical guide provides an in-depth overview of the spectroscopic data used for the characterization of **Lantanilic acid**, a pentacyclic triterpenoid with noted biological activities. The guide includes nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, detailed experimental protocols for acquiring such data, and a discussion of plausible signaling pathways through which **Lantanilic acid** may exert its therapeutic effects.

Spectroscopic Data for Lantanilic Acid

The structural elucidation of **Lantanilic acid** is primarily achieved through a combination of 1D and 2D NMR spectroscopy and mass spectrometry.

The ^1H and ^{13}C NMR data for **Lantanilic acid**, an oleanane-type triterpene, have been reported from isolates of *Lantana camara* L.[1]. The chemical shifts are crucial for assigning the protons and carbons in the molecule's complex structure.

Table 1: ^1H NMR Spectral Data of **Lantanilic Acid** (400 MHz, CDCl_3)

Proton Position	Chemical Shift (δ) in ppm
H-12	5.37 (t, J=3.6 Hz)
H-18	3.03 (dd, J=13.8, 4.0 Hz)
H-23	1.01 (s)
H-24	0.94 (s)
H-25a	3.87 (d, J=9.1 Hz)
H-25b	4.22 (d, J=9.1 Hz)
H-26	0.76 (s)
H-27	1.14 (s)
H-29	0.86 (s)
H-30	0.98 (s)
H-2'	5.56 (m)
H-4'	1.83 (d, J=1.1 Hz)
H-5'	2.12 (d, J=1.1 Hz)

Table 2: ^{13}C NMR Spectral Data of **Lantanilic Acid** (100 MHz, CDCl_3)

Carbon Position	Chemical Shift (δ) in ppm
3	80.8
4	42.1
5	50.7
12	122.8
13	143.6
14	41.9
17	46.8
18	41.9
20	30.0
22	74.8
23	25.3
24	17.4
25	68.7
26	18.3
27	26.2
28	177.3
29	33.7
30	23.7
1'	165.3
2'	116.0
3'	157.0
4'	27.3
5'	20.2

Mass spectrometry data is essential for determining the molecular weight and formula of **Lantanilic acid**.

Table 3: Mass Spectrometry Data for **Lantanilic Acid**

Parameter	Value
Molecular Formula	C ₃₅ H ₅₂ O ₆
Molecular Weight	568.8 g/mol
Pseudo-molecular Ion Peak (ESI-MS)	[M+H] ⁺ at m/z 569.2

Fragmentation Pattern: As an oleanane-type triterpenoid, the mass spectrometry fragmentation of **Lantanilic acid** is expected to involve characteristic cleavages of the pentacyclic core. A common fragmentation pathway for this class of compounds is the retro-Diels-Alder (RDA) reaction in ring C, leading to diagnostic fragment ions. Additionally, losses of water (H₂O), carbon dioxide (CO₂), and the β,β-dimethylacryloyloxy side chain are anticipated, providing valuable structural information[2][3].

Experimental Protocols

The following are detailed methodologies for the key experiments used in the characterization of **Lantanilic acid**.

- **Sample Preparation:** A sample of 5-10 mg of purified **Lantanilic acid** is dissolved in approximately 0.5 mL of deuterated chloroform (CDCl₃) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard. The solution is then transferred to a 5 mm NMR tube.
- **Instrumentation:** ¹H and ¹³C NMR spectra are recorded on a 400 MHz spectrometer.
- **¹H NMR Acquisition:**
 - **Pulse Program:** A standard single-pulse sequence (zg30) is used.
 - **Number of Scans:** 16 to 64 scans are typically acquired.

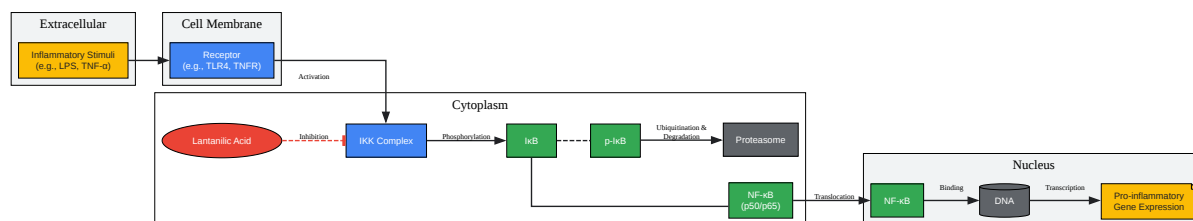
- Acquisition Time: 3-4 seconds.
- Relaxation Delay: 1-2 seconds.
- Spectral Width: 0-12 ppm.
- ¹³C NMR Acquisition:
 - Pulse Program: A proton-decoupled single-pulse sequence (zgpg30) is used.
 - Number of Scans: 1024 to 4096 scans are typically acquired due to the lower natural abundance of ¹³C.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2 seconds.
 - Spectral Width: 0-200 ppm.
- Data Processing: The raw data (Free Induction Decay - FID) is processed using appropriate software (e.g., MestReNova, TopSpin). Processing steps include Fourier transformation, phase correction, baseline correction, and referencing to the internal TMS standard (δ 0.00 ppm for ¹H and δ 77.16 ppm for CDCl₃ in ¹³C).
- Sample Preparation: A dilute solution of **Lantanilic acid** (approximately 1 mg/mL) is prepared in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: A high-resolution mass spectrometer, such as a quadrupole time-of-flight (Q-TOF) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source is used.
- ESI-MS Acquisition:
 - Ionization Mode: Positive ion mode is typically used to observe the protonated molecule [M+H]⁺.
 - Infusion: The sample solution is introduced into the ESI source via direct infusion using a syringe pump at a flow rate of 5-10 μL/min.

- Mass Range: A scan range of m/z 100-1000 is typically used.
- Source Parameters: Capillary voltage, cone voltage, and desolvation gas flow are optimized to achieve maximum signal intensity and minimal in-source fragmentation.
- Tandem MS (MS/MS) for Fragmentation Analysis:
 - Precursor Ion Selection: The $[M+H]^+$ ion (m/z 569.2) is selected in the first mass analyzer.
 - Collision-Induced Dissociation (CID): The selected precursor ion is subjected to fragmentation by collision with an inert gas (e.g., argon or nitrogen) in a collision cell. The collision energy is varied to control the degree of fragmentation.
 - Product Ion Scanning: The resulting fragment ions are analyzed in the second mass analyzer to generate the MS/MS spectrum.

Plausible Signaling Pathways

Lantanilic acid has been reported to possess anti-inflammatory and antioxidant properties.^[4] While the specific molecular targets are still under investigation, its activities can be rationally linked to key signaling pathways involved in inflammation and oxidative stress response.

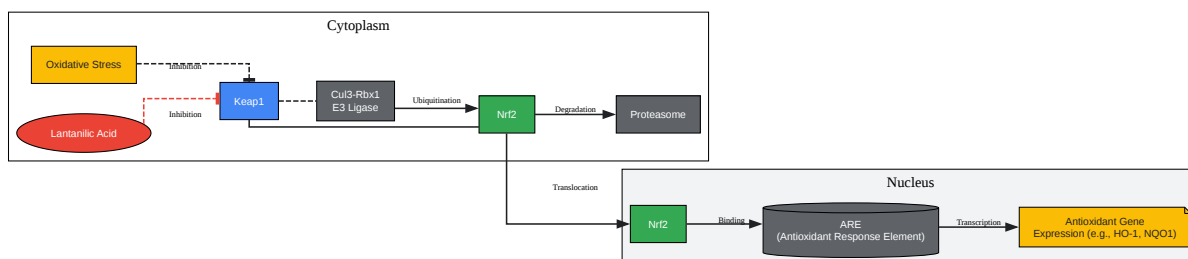
The transcription factor NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) is a master regulator of inflammation.^[5] Many natural products exert their anti-inflammatory effects by inhibiting this pathway.



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Caption: Plausible inhibition of the NF-κB pathway by **Lantanic acid**.

The Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway is the primary regulator of the cellular antioxidant response.[6][7] Activation of this pathway by phytochemicals can enhance the expression of antioxidant enzymes, thereby protecting cells from oxidative damage.



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Caption: Plausible activation of the Nrf2 pathway by **Lantanic acid**.

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